

2-Methylpropane-1,2-diol physical and chemical properties

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Compound of Interest

Compound Name: 2-Methylpropane-1,2-diol

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An In-depth Technical Guide to 2-Methylpropane-1,2-diol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical entities is paramount. This guide provides a comprehensive overview of **2-Methylpropane-1,2-diol**, a versatile diol with applications in various scientific fields.

Core Chemical and Physical Properties

2-Methylpropane-1,2-diol, also known as isobutylene glycol, is a glycol that features a primary and a tertiary hydroxyl group.[1][2] This structural characteristic influences its reactivity and physical properties. It is a colorless to light yellow, viscous liquid.[3][4][5]

Quantitative Data Summary

The fundamental physical and chemical properties of **2-Methylpropane-1,2-diol** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)	
IUPAC Name	2-methylpropane-1,2-diol	[1]	
Synonyms	Isobutene glycol, 2-Methyl-1,2- propanediol	[1][4]	
CAS Number	558-43-0	[6][7]	
Molecular Formula	C4H10O2	[3][6][7]	
Molecular Weight	90.12 g/mol	[6][8]	
Appearance	Colorless to light yellow liquid	[3]	
Melting Point	Approx12 °C	[3]	
Boiling Point	176 - 226 °C	[3][7][9][10]	
Density	1.005 g/cm ³	[7][10]	
Flash Point	74 °C	[7][9]	
Solubility	Soluble in water and most organic solvents.	[3][5]	
Refractive Index	1.439	[10][11]	
LogP	-0.2504	[6][11]	
PSA (Polar Surface Area)	40.46 Ų	[6][10]	

Synthesis and Experimental Protocols

The synthesis of **2-Methylpropane-1,2-diol** can be achieved through various routes. Common methods include the epoxidation of propylene oxide followed by ring-opening, or the reaction of 2-propanol with methanol in the presence of a base.[3] Another route involves the synthesis from 2-benzyloxy-2-methylpropan-1-ol.[12]

General Experimental Protocol: Synthesis via Epoxide Ring-Opening



This protocol is a generalized representation of a common synthetic route. Specific reaction conditions may vary based on the scale and desired purity.

Objective: To synthesize **2-Methylpropane-1,2-diol** from isobutylene oxide.

Materials:

- Isobutylene oxide
- Sulfuric acid (dilute aqueous solution, e.g., 1%)
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (or other drying agent)
- Sodium bicarbonate (saturated solution)
- Distillation apparatus
- Separatory funnel
- Standard laboratory glassware

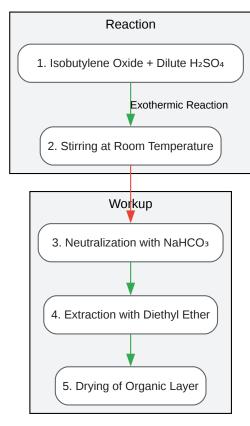
Methodology:

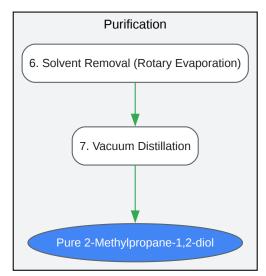
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add a dilute aqueous solution of sulfuric acid.
- Addition of Reactant: Cool the flask in an ice bath and slowly add isobutylene oxide to the stirred acid solution. The reaction is exothermic and the temperature should be carefully controlled.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC or GC).
- Neutralization: Carefully neutralize the reaction mixture with a saturated solution of sodium bicarbonate until the effervescence ceases.



- Extraction: Transfer the mixture to a separatory funnel and extract the product with diethyl ether (3x).
- Drying: Combine the organic layers and dry over anhydrous magnesium sulfate.
- Solvent Removal: Filter off the drying agent and remove the solvent by rotary evaporation.
- Purification: The crude product can be purified by vacuum distillation to yield pure **2 Methylpropane-1,2-diol**.

Workflow for the Synthesis of 2-Methylpropane-1,2-diol







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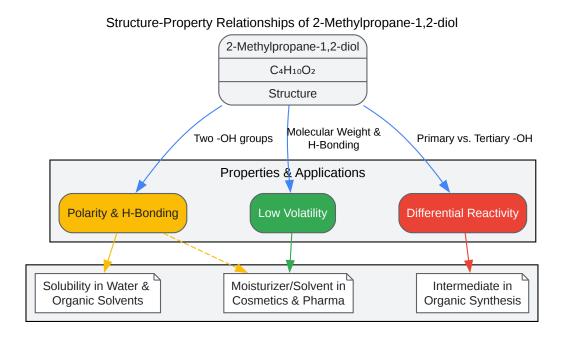
Caption: A generalized workflow for the synthesis of **2-Methylpropane-1,2-diol**.

Reactivity and Applications

The presence of both a primary and a tertiary hydroxyl group gives **2-Methylpropane-1,2-diol** distinct reactivity. The primary alcohol can be selectively oxidized or derivatized under controlled conditions, while the tertiary alcohol is more sterically hindered and less reactive.

This compound serves as a versatile intermediate in organic synthesis.[3] In the pharmaceutical industry, it can be used as a solvent or an additive in drug formulations.[3] Its properties also make it suitable for use in the cosmetics industry as a moisturizer and softener.

[3]



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Caption: Key structural features and their influence on properties and applications.

Safety Information

2-Methylpropane-1,2-diol is considered a combustible liquid and presents several hazards upon exposure.[4][9] Proper safety precautions should be observed during handling.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed.[1][8]	_
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation.[1][13]	
Serious Eye Damage/Irritation	Warning	H319: Causes serious eye irritation.[1][13]	-
Specific target organ toxicity, single exposure	Warning	H335: May cause respiratory irritation.[1]	_

Precautionary Statements (Selected):

- P261: Avoid breathing mist or vapors.[4][9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[13]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[13]
- P403: Store in a well-ventilated place.[4]

It is essential to consult the full Safety Data Sheet (SDS) before handling this chemical.[13] The compound should be stored in a cool, dry, and well-ventilated area, away from heat and open flames.[3]



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